

# IM-93: A Technical Guide to Solubility and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **IM-93**, a novel indolylmaleimide derivative with dual inhibitory activity against ferroptosis and NETosis. The data presented herein is crucial for researchers and drug development professionals working with this compound in preclinical and clinical studies.

## Core Data Summary Solubility

The aqueous solubility of **IM-93** and its hydrochloride (HCl) salt was determined to assess its suitability for biological assays and potential formulation development.

| Compound       | Solvent | Solubility (µg/mL) |
|----------------|---------|--------------------|
| IM-93          | Water   | < 1.0              |
| IM-93 HCl salt | Water   | 10                 |

Table 1: Aqueous Solubility of IM-93 and its HCl salt.

### **Stability**



The stability of **IM-93** was evaluated in the presence of common oxidizing agents used to induce oxidative stress in cellular models.

| Compound | Condition                     | Stability |
|----------|-------------------------------|-----------|
| IM-93    | H <sub>2</sub> O <sub>2</sub> | Stable    |
| IM-93    | ТВНР                          | Stable    |

Table 2: Stability of IM-93 under Oxidative Stress Conditions.

## Experimental Protocols Water Solubility Determination of IM-93 HCl Salt

Objective: To quantify the aqueous solubility of the hydrochloride salt of IM-93.

#### Methodology:

- An excess amount of IM-93 HCl salt was suspended in purified water.
- The suspension was shaken for 1 hour at room temperature.
- The suspension was then filtered to remove any undissolved solid.
- The concentration of **IM-93** in the filtrate was determined by high-performance liquid chromatography (HPLC).

### **Cell Viability Assay**

Objective: To assess the cytoprotective effect of IM-93 against induced ferroptosis.

#### Methodology:

- NIH3T3 cells were seeded in 96-well plates at a density of 5 x 10<sup>3</sup> cells/well and cultured for 24 hours.
- The cells were then treated with either erastin (0.5 μM) or tert-butyl hydroperoxide (TBHP)
   (50 μM) in the presence or absence of varying concentrations of IM-93, deferoxamine (DFO),



or ferrostatin-1 (Fer-1).

- After the specified incubation period (24 hours for erastin, 12 hours for TBHP), cell viability was measured using a Cell Counting Kit-8 (CCK-8).
- The absorbance at 450 nm was measured using a microplate reader to determine the number of viable cells.

### **NETosis Induction and Quantification**

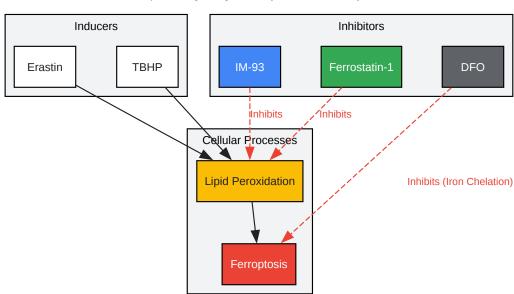
Objective: To evaluate the inhibitory effect of **IM-93** on phorbol 12-myristate 13-acetate (PMA)-induced NETosis in human neutrophils.

#### Methodology:

- Human peripheral blood neutrophils were isolated from healthy donors.
- Neutrophils were seeded on poly-L-lysine-coated 96-well plates.
- The cells were stimulated with PMA (0.8 nM) in the presence or absence of **IM-93** (25  $\mu$ M), DFO (100  $\mu$ M), or Fer-1 (2.5  $\mu$ M).
- After a 3-hour incubation, the cells were stained with Hoechst 33342 (to visualize nuclei) and SYTOX Green (to visualize extracellular DNA, indicative of NETs).
- NET formation was visualized by fluorescence microscopy.
- The frequency of NET-forming neutrophils was quantified by counting the number of SYTO-Green-positive cells among the Hoechst-positive cells.

## Visualizations Signaling Pathway of Ferroptosis Inhibition by IM-93





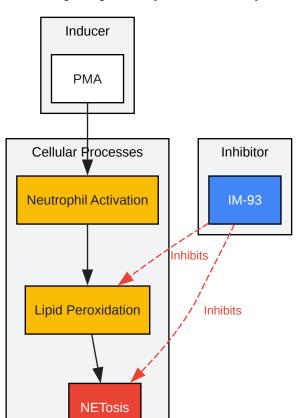
Ferroptosis Signaling Pathway and Inhibition by IM-93

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Caption: IM-93 inhibits ferroptosis by suppressing lipid peroxidation.

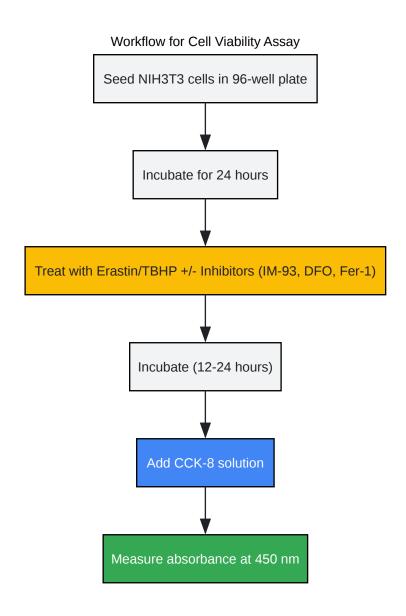
## Signaling Pathway of NETosis Inhibition by IM-93



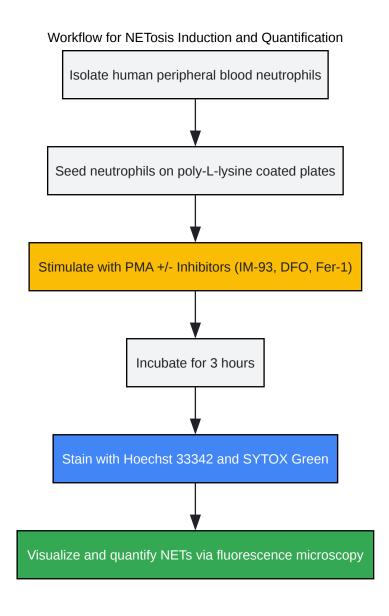


NETosis Signaling Pathway and Inhibition by IM-93









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